

Personal protective equipment for handling Tris(methylamino)borane

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Compound of Interest

Compound Name: Tris(methylamino)borane

Cat. No.: B15388924

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Essential Safety and Handling Guide for Tris(methylamino)borane

This guide provides crucial safety and logistical information for the handling and disposal of **Tris(methylamino)borane**, tailored for researchers, scientists, and professionals in drug development. The following procedures are based on the safety data for the closely related compound, Tris(dimethylamino)borane, and should be adapted with careful consideration of the specific properties of **Tris(methylamino)borane**.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure safety when handling **Tris(methylamino)borane**. Below is a summary of the required PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with side-shields or Goggles	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Face Shield	Recommended for splash protection. [2]	
Skin Protection	Chemical Resistant Gloves	Nitrile rubber, Neoprene, or other resistant material. Inspect gloves before use.
Flame Retardant Antistatic Protective Clothing	Should cover the entire body to prevent skin contact. [1]	
Safety Shoes	Required for foot protection. [3]	
Respiratory Protection	Air-Purifying Respirator	Required when vapors or aerosols are generated. ABEK (EN 14387) respirator filter is recommended. [2]
Self-Contained Breathing Apparatus (SCBA)	For use in emergencies or situations with high vapor concentrations. [1]	

Experimental Protocols

Handling and Storage Protocol:

- Ventilation: Always handle **Tris(methylamino)borane** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Inert Atmosphere: This compound is air and moisture sensitive.[\[1\]](#)[\[3\]](#) Handle and store under an inert gas like nitrogen or argon.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
[\[4\]](#) This substance is highly flammable.

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)[\[4\]](#)
- Tools: Use only non-sparking tools.[\[3\]](#)[\[4\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[3\]](#) Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#) Store locked up.[\[4\]](#)[\[5\]](#)

Spill Response Protocol:

- Evacuate: Evacuate the area immediately and eliminate all ignition sources.[\[3\]](#)
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment: For small spills, absorb with a dry, non-combustible material such as sand, earth, or vermiculite.[\[3\]](#)[\[5\]](#) For large spills, dike the area to prevent spreading.
- Collection: Carefully collect the absorbed material into a sealed container for disposal.[\[5\]](#) Use non-sparking tools for collection.
- Decontamination: Clean the spill area thoroughly with a suitable solvent.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

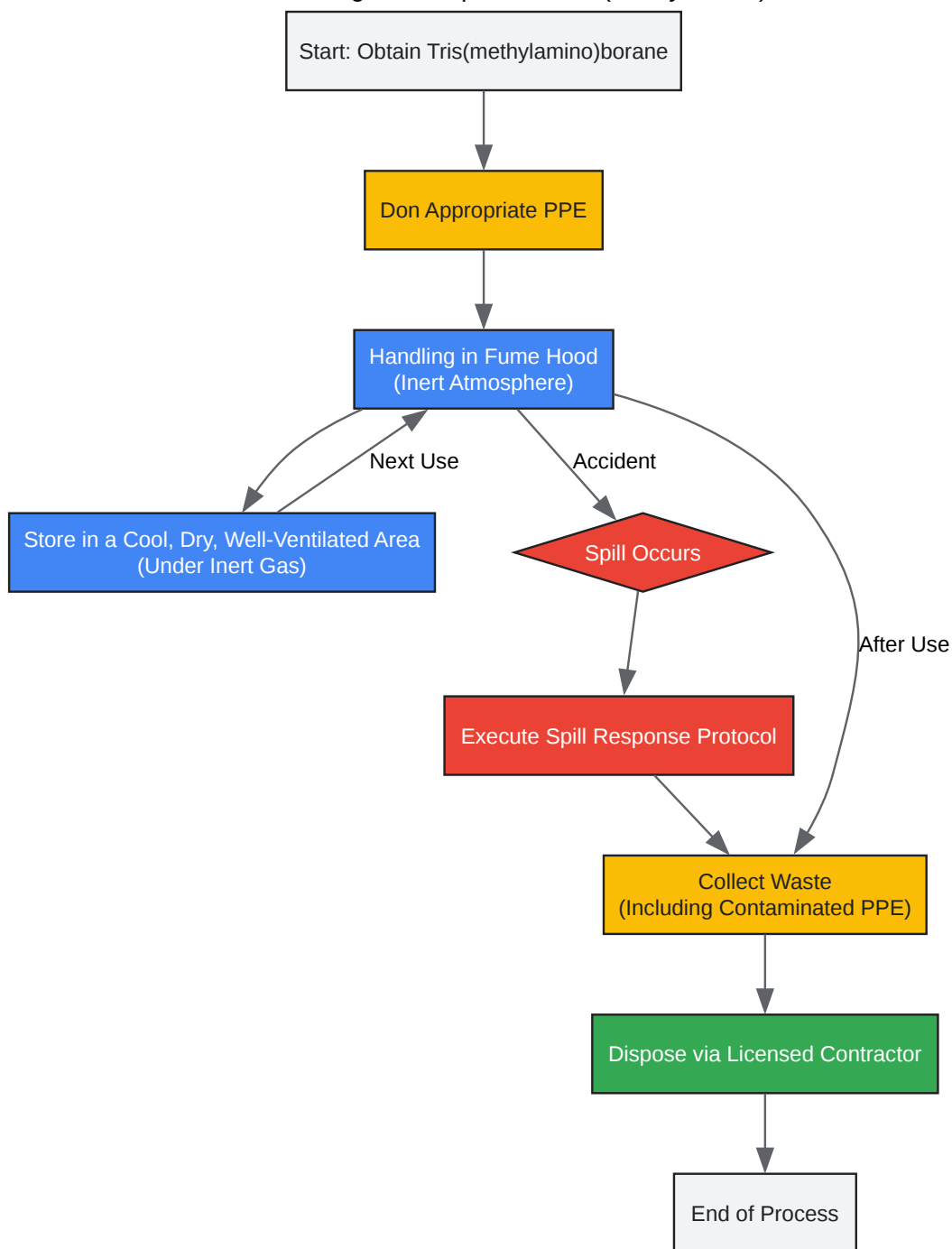
Disposal Plan:

- Waste Characterization: **Tris(methylamino)borane** is considered a hazardous waste due to its flammability and potential toxicity.
- Containerization: Collect waste in a properly labeled, sealed, and compatible container. Do not mix with other waste.
- Disposal Method: Dispose of the waste through a licensed waste disposal contractor.[\[5\]](#) Incineration in a facility equipped with an afterburner and scrubber is a recommended method.[\[3\]](#)

- Empty Containers: Empty containers may retain product residue and vapors and should be handled as hazardous waste.[\[3\]](#)[\[5\]](#)

Workflow for Handling and Disposal

Workflow for Handling and Disposal of Tris(methylamino)borane

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Caption: Logical workflow for the safe handling and disposal of **Tris(methylamino)borane**.

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